

1,2-Dilinoleoylglycerol-d5 stability and storage conditions

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Compound of Interest

Compound Name: 1,2-Dilinoleoylglycerol-d5

Cat. No.: B15598824

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Technical Support Center: 1,2-Dilinoleoylglycerol-d5

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **1,2-Dilinoleoylglycerol-d5**, along with troubleshooting guides for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **1,2-Dilinoleoylglycerol-d5**?

A1: To ensure the stability and longevity of **1,2-Dilinoleoylglycerol-d5**, it is crucial to store it under the proper conditions. Due to the polyunsaturated nature of the linoleoyl chains, the compound is susceptible to oxidation. The recommended storage conditions are summarized in the table below.

Q2: What is the expected shelf-life of **1,2-Dilinoleoylglycerol-d5**?

A2: When stored under the recommended conditions, **1,2-Dilinoleoylglycerol-d5** is expected to be stable for at least two years. For a similar deuterated compound, Glyceryl-d5 Trilinoleate, re-analysis is recommended after three years to confirm chemical purity[1]. A comparable non-deuterated diacylglycerol, 1,2-Dioleoyl-sn-glycerol, has a stated stability of ≥ 2 years when stored at -20°C [2].

Q3: How should I handle **1,2-Dilinoleoylglycerol-d5** upon receiving it?

A3: Proper handling is critical to prevent degradation. If the product is supplied as a powder, it is highly recommended to dissolve it in a suitable organic solvent, such as ethanol or chloroform, to a known concentration. Unsaturated lipids in powder form are hygroscopic and can quickly absorb moisture, leading to hydrolysis and oxidation[3][4]. Store the resulting solution under an inert atmosphere (e.g., argon or nitrogen) at -20°C or lower.

Q4: Can I store solutions of **1,2-Dilinoleoylglycerol-d5** in plastic tubes?

A4: No, it is strongly advised to avoid storing organic solutions of lipids in plastic containers like polystyrene or polypropylene tubes. Plasticizers and other impurities can leach from the plastic into the solvent, contaminating your sample[3][4]. Always use glass vials with Teflon-lined caps for storage.

Stability and Storage Conditions Summary

Parameter	Recommendation	Rationale
Temperature	-20°C or below (Freezer)[2][4][5]	To minimize oxidation and degradation of the polyunsaturated fatty acid chains.
Atmosphere	Inert gas (Argon or Nitrogen)[3][4]	To prevent oxidation from atmospheric oxygen.
Light Exposure	Store in the dark (amber vials or in a dark container)	Light can catalyze the oxidation of unsaturated lipids.
Storage Container	Glass vial with a Teflon-lined cap[3][4]	To prevent leaching of impurities from plastic and ensure a tight seal.
Form	As a solution in a suitable organic solvent[3][4]	Unsaturated lipids are unstable as powders due to their hygroscopic nature.

Experimental Protocols

Protocol for Preparation of a Stock Solution

This protocol outlines the steps for preparing a stable stock solution of **1,2-Dilinoleoylglycerol-d5**.

Materials:

- **1,2-Dilinoleoylglycerol-d5** (as powder or film)
- High-purity organic solvent (e.g., ethanol, chloroform, or ethyl acetate)
- Inert gas (Argon or Nitrogen)
- Glass vial with a Teflon-lined cap
- Glass syringe or pipette

Procedure:

- Allow the container of **1,2-Dilinoleoylglycerol-d5** to equilibrate to room temperature before opening to prevent condensation of moisture, which can lead to hydrolysis[4].
- Under a stream of inert gas, add the desired volume of a suitable organic solvent to the vial containing the **1,2-Dilinoleoylglycerol-d5**.
- Seal the vial tightly with the Teflon-lined cap.
- Gently vortex or sonicate the vial until the lipid is completely dissolved.
- Purge the headspace of the vial with the inert gas before final sealing.
- Store the stock solution at -20°C or below in the dark.

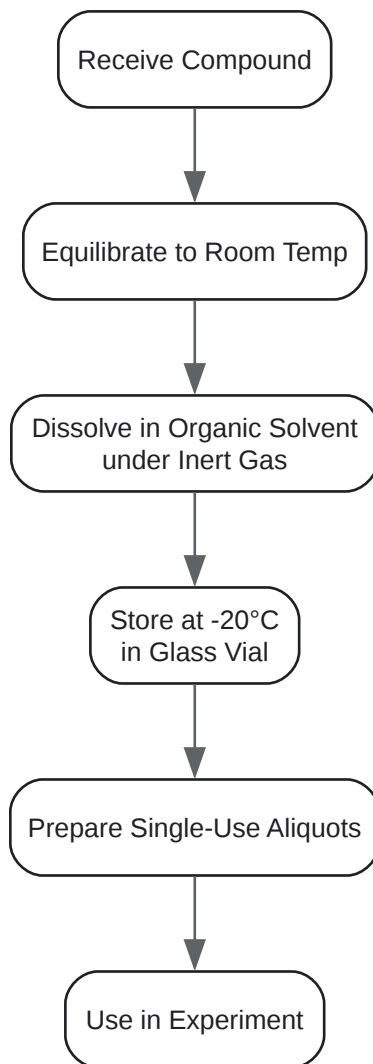
Troubleshooting Guide

Unexpected experimental results can often be traced back to the quality and handling of critical reagents like **1,2-Dilinoleoylglycerol-d5**.

Issue	Potential Cause	Troubleshooting Steps
Inconsistent or no biological activity	Degradation of 1,2-Dilinoleoylglycerol-d5 due to improper storage or handling.	1. Verify that the compound has been stored at -20°C under an inert atmosphere and protected from light.2. Prepare a fresh stock solution from a new or properly stored aliquot.3. Consider analyzing the integrity of the compound using techniques like TLC or LC-MS.
High background signal in assays	Presence of oxidized lipid species that may have non-specific effects[6][7].	1. Ensure that all handling steps are performed under an inert atmosphere to minimize oxidation.2. Use freshly prepared solutions for your experiments.3. If possible, purify the 1,2-Dilinoleoylglycerol-d5 to remove any degradation products.
Poor reproducibility between experiments	Inconsistent concentration of the active compound due to degradation or improper dissolution.	1. Ensure the compound is fully dissolved in the solvent.2. Always handle the stock solution with care, minimizing exposure to air and light.3. Prepare single-use aliquots to avoid repeated freeze-thaw cycles.

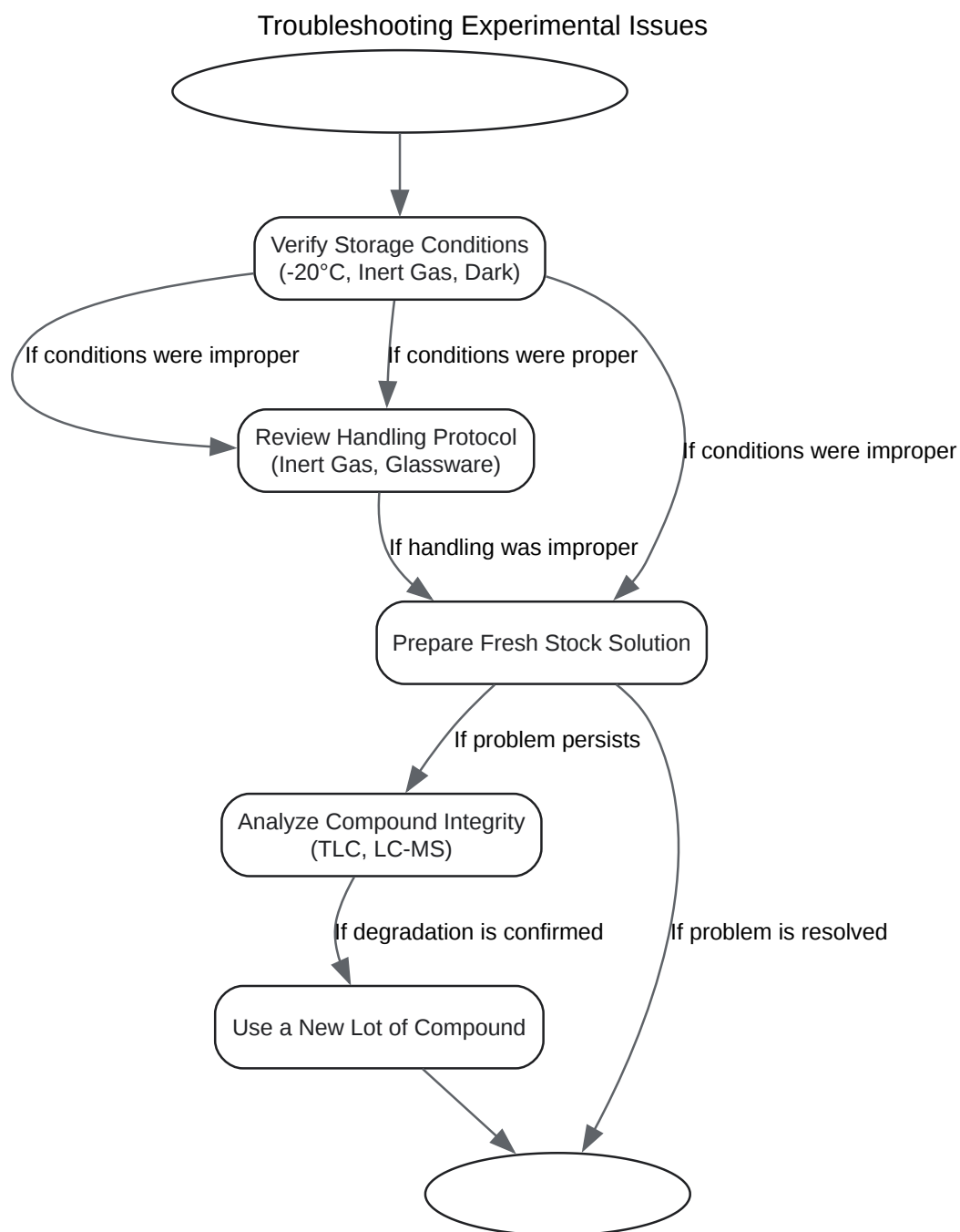
Visual Guides

Experimental Workflow for Handling 1,2-Dilinoleoylglycerol-d5



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Caption: Workflow for proper handling of **1,2-Dilinoleoylglycerol-d5**.



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Caption: Decision tree for troubleshooting experimental issues.

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